

Kanamycin Monosulfate: A Technical Guide to its Molecular Weight and Formula

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the determination of the molecular weight and chemical formula of **kanamycin** monosulfate. It is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and analysis.

Quantitative Data Summary

The molecular characteristics of **kanamycin** A, sulfuric acid, and **kanamycin** monosulfate are summarized in the table below for easy reference and comparison.

Compound	Chemical Formula	Molar Mass (g/mol)
Kanamycin A	C18H36N4O11	484.50[1][2]
Sulfuric Acid	H ₂ SO ₄	98.079[3][4][5]
Kanamycin Monosulfate	C18H38N4O15S	582.58[6][7]

Experimental Protocols for Formula and Molecular Weight Determination

The determination of the chemical formula and molecular weight of a compound like **kanamycin** monosulfate involves a combination of analytical techniques. The two primary



methods employed are elemental analysis and mass spectrometry.

Elemental Analysis for Empirical Formula Determination

Elemental analysis is a fundamental technique used to determine the elemental composition of a compound.[3] This process helps in establishing the empirical formula, which represents the simplest whole-number ratio of atoms of each element in the compound.[1][8]

Methodology:

- Sample Preparation: A precisely weighed sample of kanamycin monosulfate is prepared for analysis.
- Combustion Analysis: The sample is combusted in a controlled environment, typically in the presence of an oxidant. This process converts the constituent elements into simple gaseous compounds (e.g., CO₂, H₂O, N₂, SO₂).
- Separation and Detection: The resulting gases are separated using chromatographic techniques and quantified by specific detectors.
- Data Analysis: The mass of each element in the original sample is calculated from the quantities of the gaseous products.
- Empirical Formula Calculation: The mass percentages of the elements are used to determine the molar ratios, which are then simplified to the smallest whole numbers to yield the empirical formula.

Mass Spectrometry for Molecular Weight Determination

Mass spectrometry is a powerful analytical technique used to measure the mass-to-charge ratio of ions.[9] It is the primary method for determining the precise molecular weight of a compound, which, in conjunction with the empirical formula, allows for the determination of the molecular formula.[2]

Methodology:

 Ionization: The kanamycin monosulfate sample is introduced into the mass spectrometer and ionized. Common ionization techniques for large, non-volatile molecules like

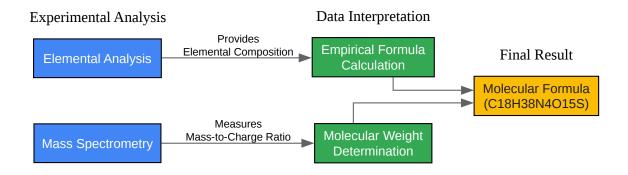


aminoglycosides include Electrospray Ionization (ESI) and Matrix-Assisted Laser Desorption/Ionization (MALDI).

- Mass Analysis: The resulting ions are accelerated and separated based on their mass-tocharge ratio by a mass analyzer (e.g., Time-of-Flight (TOF), Quadrupole, or Ion Trap).
- Detection: A detector measures the abundance of ions at each mass-to-charge ratio.
- Data Interpretation: The resulting mass spectrum will show a peak corresponding to the
 molecular ion (M+), from which the molecular weight of the compound can be accurately
 determined. High-resolution mass spectrometry can provide highly accurate mass
 measurements, further confirming the elemental composition.[2]

Workflow for Molecular Formula and Weight Determination

The logical progression for determining the molecular formula and weight of **kanamycin** monosulfate is illustrated in the following diagram.



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Caption: Workflow for determining the molecular formula of **kanamycin** monosulfate.



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